

An In-depth Technical Guide to Ethyl 3-(methylthio)propionate

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)benzoylformate

Cat. No.: B2838971

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A Note on the Compound Name: This technical guide focuses on Ethyl 3-(methylthio)propionate. While the initial request specified "**Ethyl 3-(methylthio)benzoylformate**," extensive searches yielded no commercially available compound or scientific literature under that name. It is highly probable that the intended compound of interest was Ethyl 3-(methylthio)propionate, a well-documented and commercially available substance.

This guide is intended for researchers, scientists, and professionals in drug development and other relevant fields, providing comprehensive information on the commercial suppliers, physicochemical properties, synthesis, and analysis of Ethyl 3-(methylthio)propionate.

Commercial Suppliers

Ethyl 3-(methylthio)propionate is available from various chemical suppliers, often in different grades for research and industrial applications. Key suppliers include:

- Sigma-Aldrich (now part of MilliporeSigma): Offers the compound in various purities, including grades suitable for flavors and fragrances.[\[1\]](#)
- TCI (Tokyo Chemical Industry): Provides Ethyl 3-(methylthio)propionate, with specifications on purity available on their website.

- Amitychem: A China-based manufacturer and supplier of a range of chemicals, including Ethyl 3-(methylthio)propionate.[2]
- AK Scientific, Inc. (AKSci): Supplies a range of reagents for research and development, including this compound.[3]
- Santa Cruz Biotechnology: Offers Ethyl 3-(methylthio)propionate for research purposes.[4]
- Ventos: A supplier specializing in flavor and fragrance ingredients.[5]
- Lab Pro Inc.: Distributes laboratory chemicals and supplies, including Ethyl 3-(methylthio)propionate.[6]
- The Good Scents Company: While not a direct seller, it provides extensive information on the compound and lists various suppliers.[7]
- ChemBK: Lists multiple suppliers and provides an overview of the compound's properties.[8]
- ECHEMI: A platform that connects buyers with chemical manufacturers, listing several suppliers for Ethyl 3-(methylthio)propionate.[2]

Physicochemical Data

The following table summarizes the key quantitative data for Ethyl 3-(methylthio)propionate.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂ S	[8][9][10][11]
Molecular Weight	148.22 g/mol	[6][9][11][12]
CAS Number	13327-56-5	[3][4][5][6][9][11][13]
Appearance	Colorless to pale yellow liquid	[7][9]
Odor	Fruity, pineapple, sulfurous, sweet, onion-like	[1][5][9][10][12]
Boiling Point	196-197 °C at 760 mmHg	[1][3][7][8][9]
Density	1.032 g/mL at 25 °C	[1][2][8]
Refractive Index (n _{20/D})	1.457 - 1.463	[1][2][7][9]
Flash Point	81 °C (177.8 °F) - closed cup	[12]
Solubility	Soluble in ethanol	[9][10]
Purity (typical)	≥98%	[1][3][6]

Experimental Protocols

A common and efficient method for the synthesis of Ethyl 3-(methylthio)propionate is the Michael addition of methyl mercaptan to ethyl acrylate.[\[14\]](#) This reaction involves the 1,4-conjugate addition of a nucleophile (the thiolate) to an α,β-unsaturated carbonyl compound.

Materials and Equipment:

- Ethyl acrylate
- Methyl mercaptan (or a suitable precursor like sodium thiomethoxide)
- A basic catalyst (e.g., sodium methoxide, triethylamine)
- Anhydrous solvent (e.g., ethanol, THF)
- Reaction flask equipped with a magnetic stirrer, condenser, and dropping funnel

- Inert atmosphere (e.g., nitrogen or argon)
- Ice bath
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: A three-necked round-bottom flask is charged with the anhydrous solvent and the basic catalyst under an inert atmosphere. The flask is cooled in an ice bath.
- Addition of Reactants: Ethyl acrylate is dissolved in the anhydrous solvent and added to the reaction flask. Methyl mercaptan is then added dropwise to the stirred solution via a dropping funnel. The reaction is typically exothermic and the addition rate should be controlled to maintain the temperature below a certain threshold (e.g., 10-15 °C).
- Reaction Monitoring: The reaction is stirred at a controlled temperature for several hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to ensure the complete consumption of the starting materials.
- Work-up: Once the reaction is complete, the catalyst is neutralized with a mild acid (e.g., dilute hydrochloric acid or ammonium chloride solution). The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether, ethyl acetate). The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and filtered.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield pure Ethyl 3-(methylthio)propionate.

Quality Control: The purity of the final product should be confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[9][14]

For the analysis of Ethyl 3-(methylthio)propionate, a reverse-phase High-Performance Liquid Chromatography (RP-HPLC) method can be employed.[15]

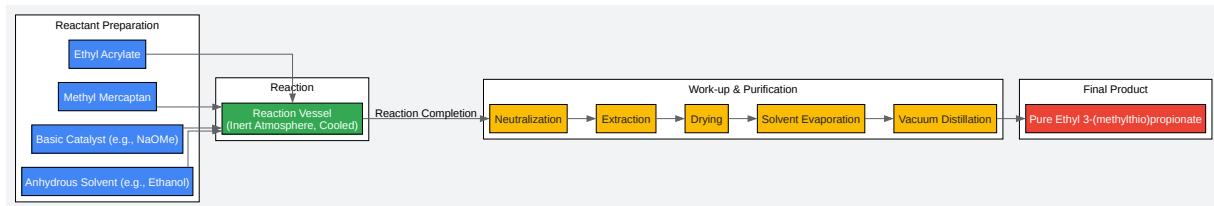
Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: A C18 or Newcrom R1 column.[15]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water. For methods compatible with mass spectrometry, a small amount of formic acid is used as an additive. For other applications, phosphoric acid can be used.[15]
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (e.g., 210 nm).
- Injection Volume: 10-20 μ L.

Procedure:

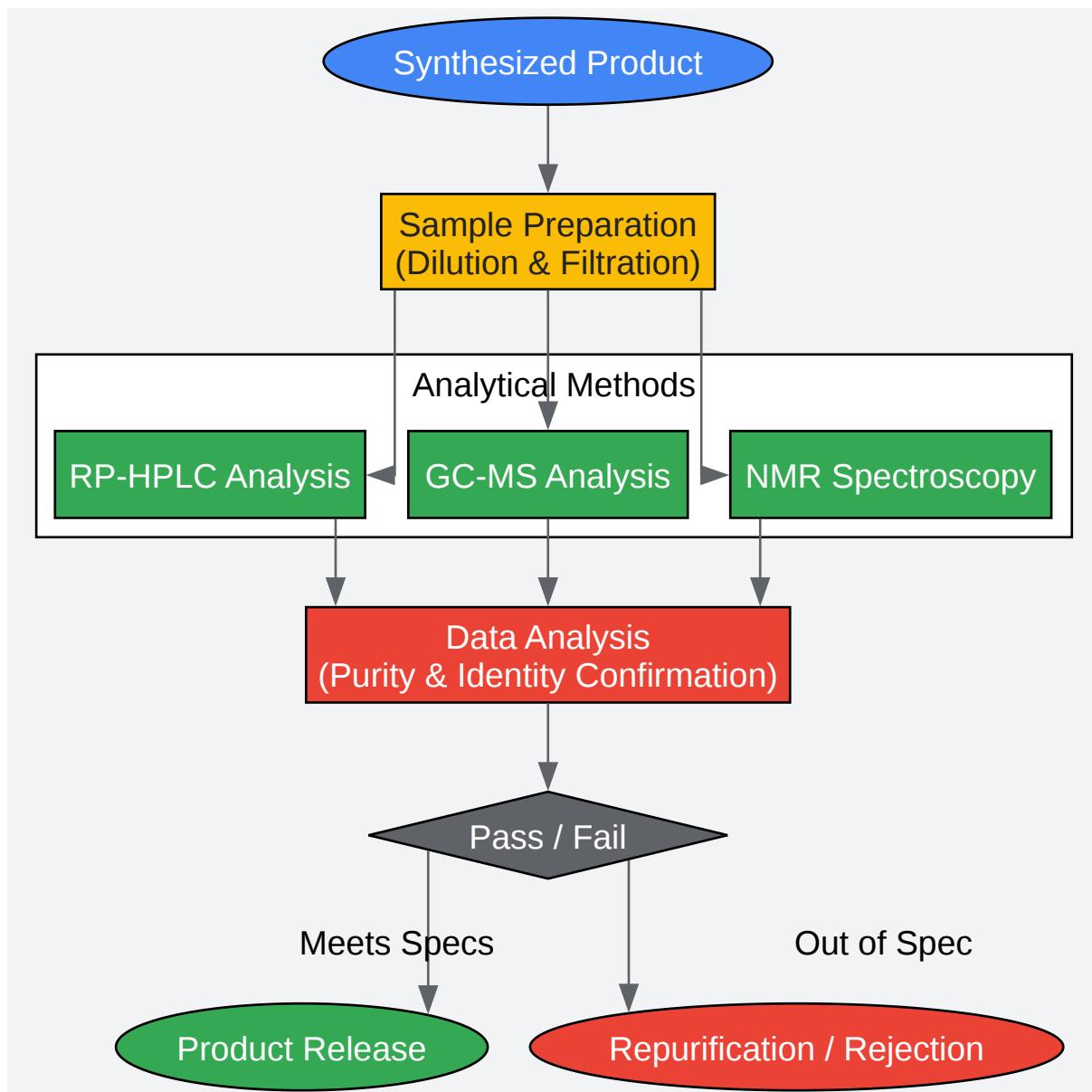
- Sample Preparation: A standard solution of Ethyl 3-(methylthio)propionate is prepared in the mobile phase or a compatible solvent at a known concentration. Samples to be analyzed are similarly prepared, ensuring they are filtered through a 0.45 μ m filter before injection.
- Analysis: The prepared sample is injected into the HPLC system.
- Data Interpretation: The retention time of the peak corresponding to Ethyl 3-(methylthio)propionate is used for identification by comparing it to a standard. The peak area is used for quantification against a calibration curve generated from standards of known concentrations. This method is scalable and can be adapted for preparative separation to isolate impurities.[15]

Visualizations



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Caption: Synthesis workflow for Ethyl 3-(methylthio)propionate.



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Caption: Quality control workflow for Ethyl 3-(methylthio)propionate.

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